

# Methylamine Acetate as an Ionic Liquid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Methylamine acetate*

Cat. No.: *B8513200*

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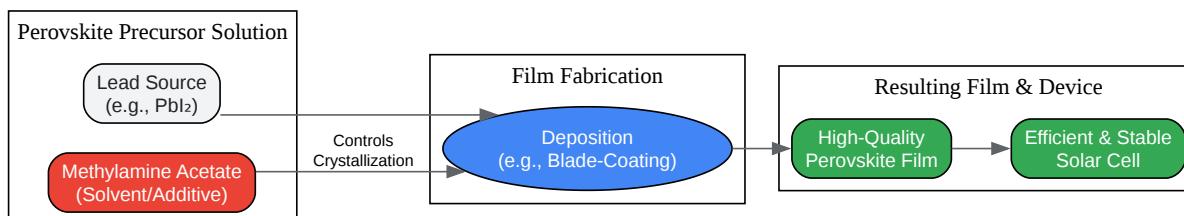
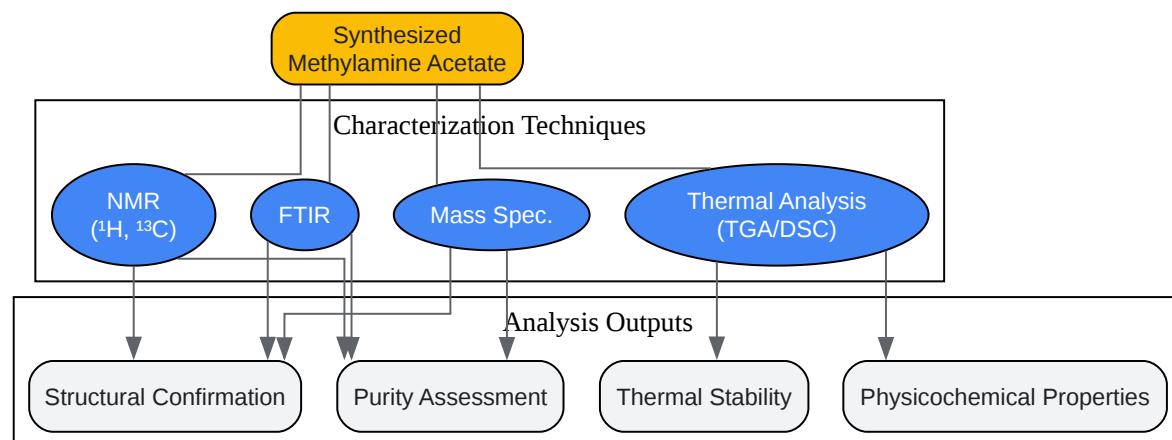
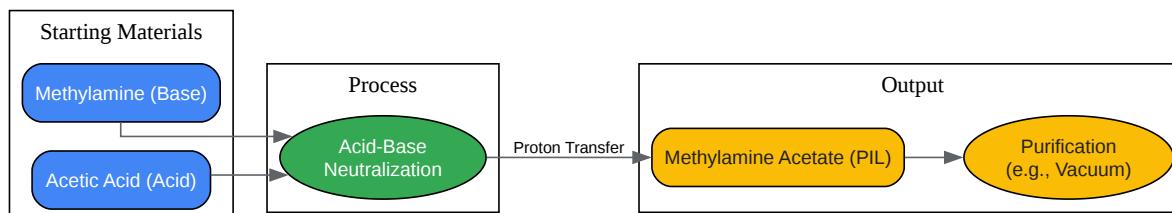
## Introduction

**Methylamine acetate** (MAAc), also known as methylammonium acetate, is a protic ionic liquid (PIL) that has garnered significant interest in various scientific fields, particularly in materials science. As an organic salt with a melting point below 100 °C (specifically around 75 °C), it qualifies as an ionic liquid. It is formed through a straightforward acid-base neutralization reaction between methylamine, a Brønsted base, and acetic acid, a Brønsted acid.<sup>[1]</sup> This technical guide provides a comprehensive overview of **methylamine acetate**, detailing its synthesis, physicochemical properties, characterization, and applications, with a focus on providing actionable data and protocols for researchers, scientists, and drug development professionals.

## Synthesis of Methylamine Acetate

The synthesis of **methylamine acetate** is primarily achieved through a direct acid-base neutralization reaction. This reaction is exothermic and involves the transfer of a proton from acetic acid to methylamine.

An equimolar amount of methylamine is reacted with acetic acid, often with cooling to manage the exothermic nature of the reaction.<sup>[1]</sup> The resulting product is the ionic liquid, **methylamine acetate**. Purification can be carried out by removing any excess reactants and water, typically under vacuum.<sup>[1]</sup>



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]

- To cite this document: BenchChem. [Methylamine Acetate as an Ionic Liquid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8513200#understanding-methylamine-acetate-as-an-ionic-liquid\]](https://www.benchchem.com/product/b8513200#understanding-methylamine-acetate-as-an-ionic-liquid)

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